

Technical Support Center: Indigo Blue Method for Ozone Measurement

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Compound of Interest

Compound Name: Potassium indigotrisulfonate

Cat. No.: B1211095

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals improve the accuracy of the indigo blue method for ozone determination.

Frequently Asked Questions (FAQs)

Q1: What is the principle of the indigo blue method for ozone measurement?

The indigo blue method is a colorimetric technique based on the reaction between ozone and the indigo trisulfonate dye.^{[1][2]} The indigo molecule contains a carbon-carbon double bond that is cleaved by ozone, causing the blue color of the dye to fade.^[1] The decrease in absorbance, measured spectrophotometrically at or near 600 nm, is directly proportional to the ozone concentration.^{[1][3][4][5]} This reaction is rapid and stoichiometric.^[1]

Q2: What are the main advantages of the indigo blue method?

The indigo blue method is considered quantitative, selective, and simple.^{[2][6]} It is applicable to a wide variety of water types, including those with high hardness and manganese content.^{[2][6]} The method is highly sensitive, with detection limits as low as 0.03 mg/L.^[4]

Q3: How should I prepare and store the indigo reagent?

The stability of the indigo reagent is crucial for accurate measurements.

- **Stock Solution:** A concentrated indigo stock solution can be prepared and is stable for several months when stored in the dark.[\[1\]](#)[\[7\]](#)
- **Working Solution:** The working solution should be prepared daily by diluting the stock solution with deionized water.[\[7\]](#)
- **Storage:** Both stock and working solutions are light-sensitive and should be stored in dark amber bottles.[\[3\]](#)[\[8\]](#) Reagent ampoules that appear significantly lighter than others should not be used.[\[8\]](#)

Troubleshooting Guide

Problem	Potential Cause(s)	Recommended Solution(s)
Inconsistent or non-reproducible results	1. Improper sample collection: Ozone is highly reactive and can be lost during sampling.[3][7]	1. Analyze samples immediately after collection.[3][8] Avoid shaking or stirring the sample.[3] Use glass or Teflon sampling equipment.[7]
2. Reagent degradation: The indigo reagent is light-sensitive and can degrade over time.[3]	2. Store reagents in the dark.[3][8] Prepare fresh working solutions daily.[7]	
3. Temperature fluctuations: Sample temperature can affect ozone stability.[3]	3. Analyze samples at a consistent temperature. Avoid allowing the sample temperature to increase.[3]	
Falsely high ozone readings	1. Interference from other oxidants: Chlorine, bromine, and oxidized forms of manganese can also bleach the indigo dye.[2][8][9]	1. For chlorine interference, add a masking agent like malonic acid to the reagent formulation.[2][8] For manganese interference, a correction procedure involving glycine can be used.[2][10]
2. Incorrect blank measurement: An inaccurate blank will lead to calculation errors.	2. Use ozone-free water to prepare the blank.[3] Ensure the blank is treated the same way as the sample.	
Falsely low ozone readings	1. Ozone loss before analysis: Delay in analysis or improper handling can lead to ozone dissipation.[3][8]	1. Analyze samples immediately.[3][8] Minimize sample manipulation.[8]
2. High sample pH: Ozone is less stable at pH values above 7.[8]	2. The reagent formulation typically adjusts the sample pH to around 2.5 to stabilize the ozone.[3] Ensure the reagent is functioning correctly.	

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|---|--|
| 3. Incomplete reaction:
Insufficient mixing or reaction
time. | 3. The reaction is generally
very fast. ^{[1][7]} Ensure
thorough mixing of the sample
with the reagent. ^[3] |
|---|--|
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Experimental Protocols

Standard Indigo Blue Method Protocol

This protocol is a generalized procedure based on common practices.

- Reagent Preparation:
 - Prepare a stock indigo trisulfonate solution.
 - On the day of analysis, prepare a working indigo solution by diluting the stock solution. The exact concentrations may vary depending on the expected ozone range.^[7]
- Sample Collection:
 - Collect the sample gently, avoiding agitation to prevent ozone loss.^{[3][9]}
 - Analysis must be performed immediately.^{[3][8]}
- Measurement Procedure:
 - Blank Preparation: Fill a cuvette with ozone-free deionized water and add the indigo working solution. This will serve as the blank (A_blank).
 - Sample Preparation: Fill a separate cuvette with the water sample and add the same volume of indigo working solution (A_sample).
 - Spectrophotometric Reading: Measure the absorbance of both the blank and the sample at 600 nm.^{[1][3][4]} Some methods may use slightly different wavelengths, such as 610 nm or 625 nm.^{[3][7]}
 - Calculation: The ozone concentration is proportional to the difference in absorbance between the blank and the sample.

Protocol for Mitigating Chlorine Interference

When chlorine is present in the sample, a masking agent is required.

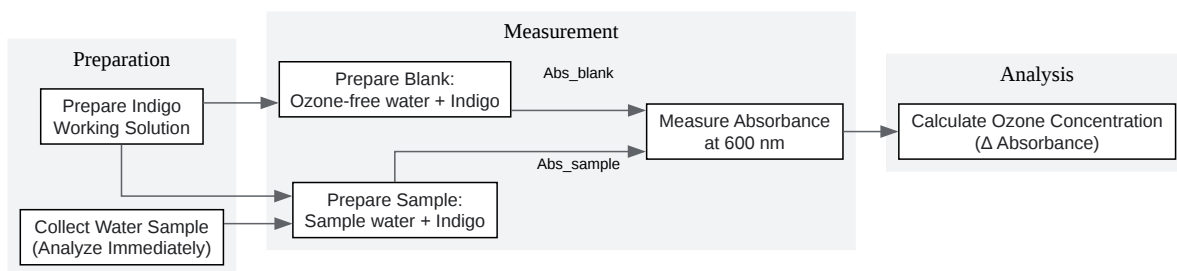
- Reagent Preparation:
 - Prepare the indigo working solution containing a masking agent, such as malonic acid.[\[2\]](#)
[\[8\]](#)
- Measurement Procedure:
 - Follow the same procedure as the standard method. The malonic acid will selectively inhibit the reaction between chlorine and the indigo dye.[\[2\]](#)

Data Presentation

Table 1: Potential Interferences and Management Strategies

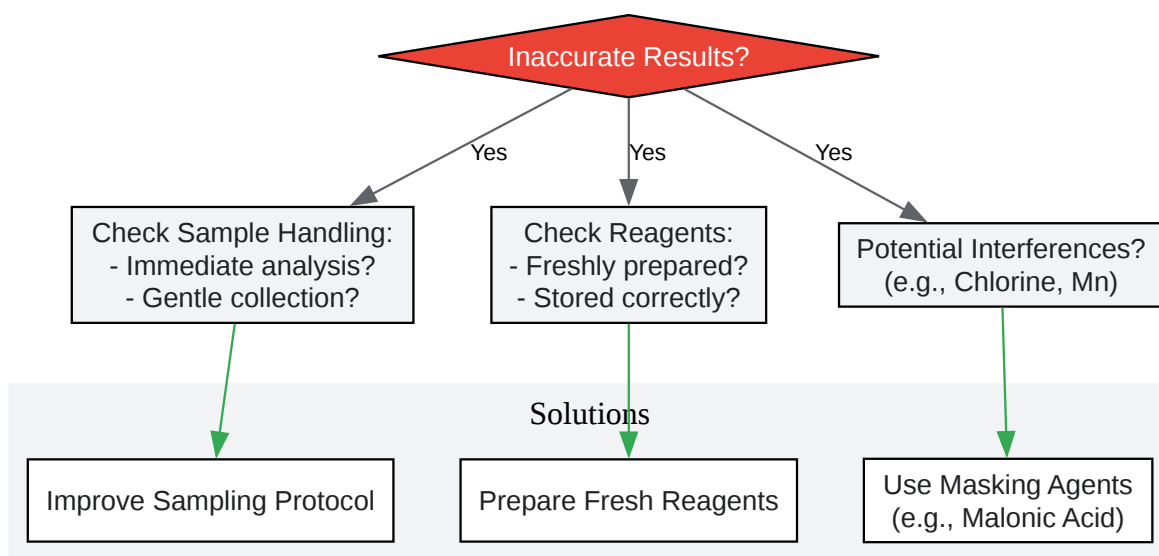
Interfering Substance	Effect on Measurement	Mitigation Strategy	Reference
Chlorine (Cl ₂)	Positive interference (falsely high)	Add malonic acid to the reagent.	[2] [8]
Oxidized Manganese (e.g., MnO ₄ ⁻)	Positive interference (falsely high)	Add glycine to a separate sample aliquot to destroy ozone, measure the remaining interference, and subtract from the total reading.	[2] [10]
Bromine (Br ₂)	Positive interference	Currently, no effective masking agent is available for the indigo method.	[8]
Hydrogen Peroxide (H ₂ O ₂)	Slow positive interference	Analyze sample within a few hours of reagent addition at a low pH (<3).	[5] [6]
Ferric Iron (Fe ³⁺)	No interference	None required.	[8]
High Alkalinity	Negative interference	Can be tolerated up to approximately 500 ppm as CaCO ₃ .	[8]
High Hardness	Negative interference	Can be tolerated up to approximately 1200 ppm as CaCO ₃ .	[8]

Visualizations



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Caption: Standard workflow for the indigo blue method.



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Caption: Troubleshooting logic for inaccurate results.

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